

Protocols for handling and storage of Tribromoacetaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tribromoacetaldehyde

Cat. No.: B085889

[Get Quote](#)

Application Notes and Protocols for Tribromoacetaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety information for the handling and storage of **Tribromoacetaldehyde** (CAS No. 115-17-3). Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the compound.

Chemical and Physical Properties

Tribromoacetaldehyde, also known as Bromal, is a dense, oily liquid that ranges in color from yellowish to brown.^[1] It is combustible and soluble in water, alcohol, and ether.^{[1][2]} Below 50°C, it can form a solid hydrate with water.^{[3][4]}

Table 1: Physical and Chemical Data of **Tribromoacetaldehyde**

Property	Value	References
Appearance	Yellowish, oily liquid	[1][2][3][4]
Molecular Formula	C ₂ HBr ₃ O	[1][5][6]
Molecular Weight	280.74 g/mol	[1][4][6]
CAS Number	115-17-3	[1][5][7]
Boiling Point	~174 °C (with decomposition)	[2][3][4][6]
Density	~2.665 g/mL at 25 °C	[2][6]
Refractive Index	~1.584 at 20 °C	[2][3][6]
Storage Temperature	2-8 °C (Refrigerator)	[2][3][7]
Solubility	Soluble in water, alcohol, ether, and acetone	[1][2]

Safety and Hazard Information

Tribromoacetaldehyde is a hazardous substance and must be handled with extreme caution. It is classified as toxic if swallowed, fatal in contact with skin, and causes severe skin burns and eye damage.[4][7][8] It is also a lachrymator, meaning it can cause tearing.[9]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	References
Hazard	H301	Toxic if swallowed	[3][4][7]
Hazard	H310	Fatal in contact with skin	[4][7][8]
Hazard	H314	Causes severe skin burns and eye damage	[3][4][7][8]
Precautionary	P260	Do not breathe dust/fume/gas/mist/vapours/spray	[1][7]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection	[1][3][7]
Precautionary	P301+P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician	[3]
Precautionary	P302+P352	IF ON SKIN: Wash with plenty of water	[1]
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[1][7]
Precautionary	P405	Store locked up	[1][3]

Experimental Protocols

Personal Protective Equipment (PPE)

Before handling **Tribromoacetaldehyde**, ensure the following PPE is worn:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) must be inspected before use. Dispose of contaminated gloves after use.^[7]
- **Eye Protection:** Tightly fitting safety goggles and a face shield (minimum 8-inch) are mandatory.^[7]
- **Clothing:** A full chemical-resistant suit is required to protect against skin contact.^[7]
- **Respiratory Protection:** Use a NIOSH (US) or EN 166 (EU) approved respirator with an appropriate filter (e.g., type ABEK) if ventilation is inadequate or for spill response.

Handling Protocol

- **Work Area:** All handling of **Tribromoacetaldehyde** must be conducted in a well-ventilated chemical fume hood.^[2]
- **Dispensing:** Use only in a designated area. Avoid inhalation of vapor or mist.^[7] Keep away from sources of ignition.^[7]
- **General Hygiene:** Do not eat, drink, or smoke when using this product.^[1] Wash hands thoroughly after handling.^{[1][7]} Avoid contact with eyes, skin, and clothing.^[7]
- **Spills:** In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection.^[7] Prevent further leakage if safe to do so. Do not let the product enter drains.^[7] Absorb with an inert material and place in a suitable, closed container for disposal.^[7]

Storage Protocol

- **Container:** Keep the container tightly closed in a dry and well-ventilated place.^[7] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.^[7]
- **Temperature:** Store in a refrigerator at 2-8 °C.^{[2][3][7]}
- **Atmosphere:** Store under an inert gas.^{[7][8]}

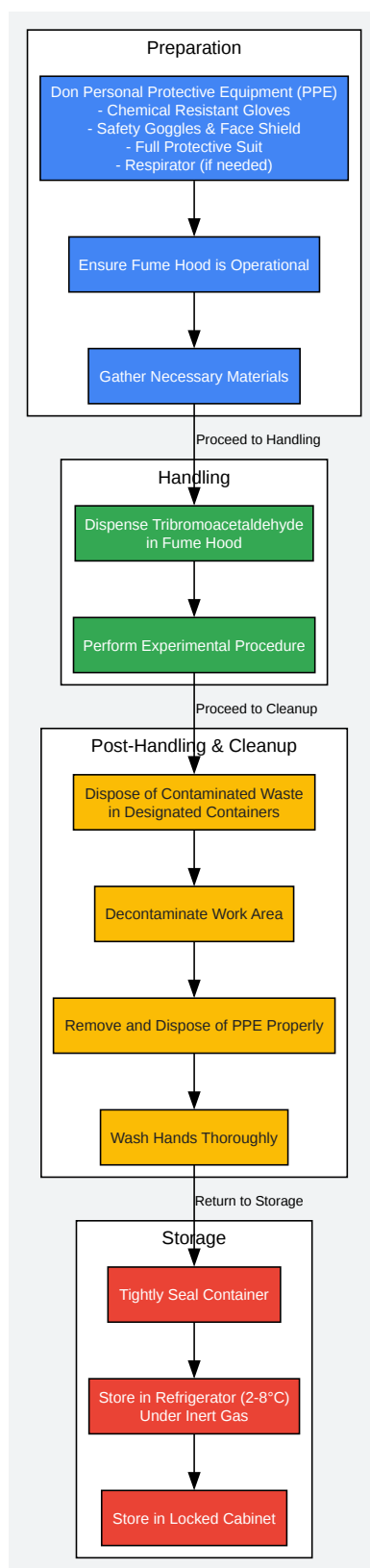
- Security: Store in a locked-up, designated area.[1][2]

First Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[7]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Take the victim immediately to the hospital. Consult a physician.[7]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[7]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[7]

Visualization of Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **Tribromoacetaldehyde**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. chembk.com [chembk.com]
- 3. echemi.com [echemi.com]
- 4. Tribromoacetaldehyde | C2HBr3O | CID 8256 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CAS 115-17-3: Tribromoacetaldehyde | CymitQuimica [cymitquimica.com]
- 6. Tribromoacetaldehyde CAS#: 115-17-3 [m.chemicalbook.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. Acetaldehyde,2,2,2-tribromo- MSDS CasNo.115-17-3 [lookchem.com]
- 9. Tribromoacetaldehyde - Hazardous Agents | Haz-Map [haz-map.com]
- To cite this document: BenchChem. [Protocols for handling and storage of Tribromoacetaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085889#protocols-for-handling-and-storage-of-tribromoacetaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com